

2,4-Dimethylpentane-1,2-diamine molecular weight and formula

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Compound of Interest

Compound Name: 2,4-Dimethylpentane-1,2-diamine

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An In-Depth Technical Guide to the Molecular Properties of **2,4-Dimethylpentane-1,2-diamine**

This guide provides a detailed analysis of the molecular formula and molecular weight of **2,4-Dimethylpentane-1,2-diamine**, a compound of interest to researchers, scientists, and professionals in the field of drug development.

Molecular Formula

The molecular formula for **2,4-Dimethylpentane-1,2-diamine** has been determined to be $C_7H_{18}N_2$.^{[1][2][3]} This formula indicates that a single molecule of the compound is composed of seven carbon atoms, eighteen hydrogen atoms, and two nitrogen atoms.

Molecular Weight

The molecular weight of a molecule is the sum of the atomic weights of its constituent atoms. The established molecular weight of **2,4-Dimethylpentane-1,2-diamine** is approximately 130.235 g/mol.^[1]

Atomic Weights of Constituent Elements

To calculate the precise molecular weight, the standard atomic weights of Carbon (C), Hydrogen (H), and Nitrogen (N) are utilized.

Element	Symbol	Atomic Weight (g/mol)
Carbon	C	12.011
Hydrogen	H	1.008
Nitrogen	N	14.007

Note: The atomic weights presented are conventional values provided by IUPAC and may have slight variations based on isotopic composition.^{[4][5][6]}

Calculation of Molecular Weight

The molecular weight is calculated by multiplying the number of atoms of each element by its atomic weight and summing the results.

Molecular Weight = (7 x Atomic Weight of C) + (18 x Atomic Weight of H) + (2 x Atomic Weight of N)
Molecular Weight = (7 x 12.011) + (18 x 1.008) + (2 x 14.007)
Molecular Weight = 84.077 + 18.144 + 28.014
Molecular Weight = 130.235 g/mol

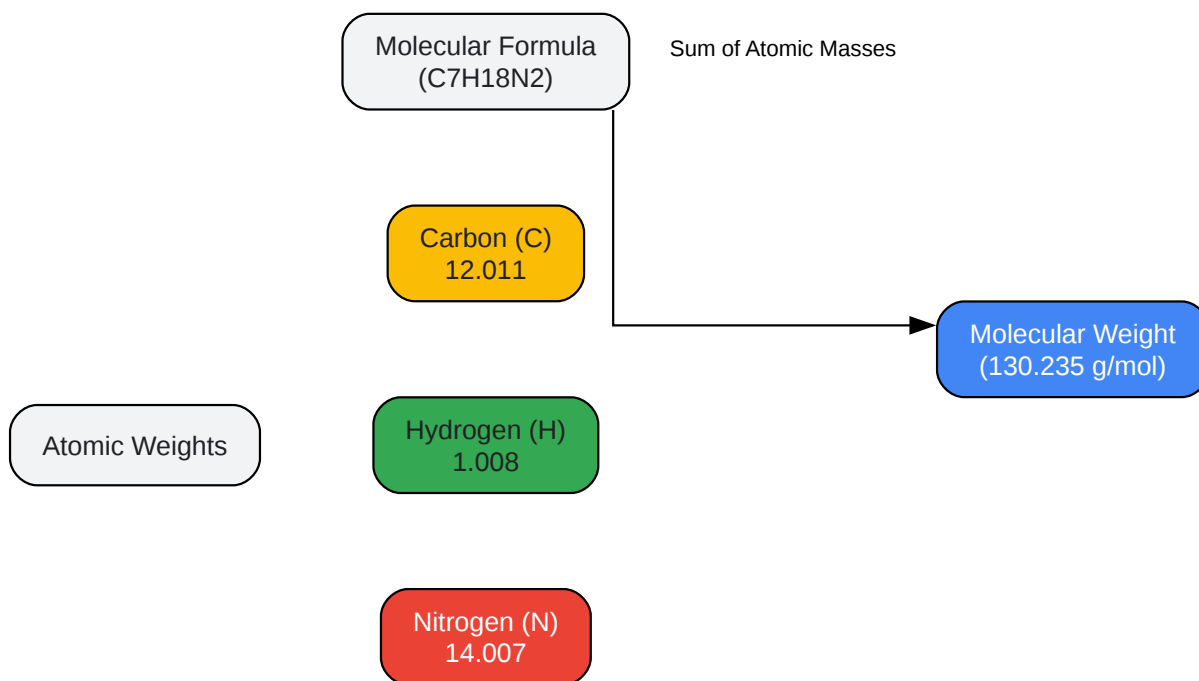
Data Summary

For ease of reference, the key quantitative data for **2,4-Dimethylpentane-1,2-diamine** is summarized in the table below.

Property	Value
Molecular Formula	C7H18N2
Molar Mass	130.235 g/mol
Number of Carbon Atoms	7
Number of Hydrogen Atoms	18
Number of Nitrogen Atoms	2

Logical Relationship Diagram

The following diagram illustrates the logical workflow for determining the molecular weight of **2,4-Dimethylpentane-1,2-diamine** from its molecular formula and the atomic weights of its constituent elements.



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